

Application Notes and Protocols for VB124 in Treating Cardiac Hypertrophy in Mice

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Compound of Interest

Compound Name: VB124

Cat. No.: B15612624

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Introduction

Cardiac hypertrophy, an enlargement of the heart muscle, is a common compensatory response to pressure overload and various pathological stimuli. If sustained, it can progress to heart failure. **VB124**, a potent and selective inhibitor of the monocarboxylate transporter 4 (MCT4), has emerged as a promising therapeutic agent for mitigating cardiac hypertrophy. These application notes provide a comprehensive overview of the use of **VB124** in murine models of cardiac hypertrophy, including recommended dosages, detailed experimental protocols, and an exploration of the underlying signaling pathways.

Quantitative Data Summary

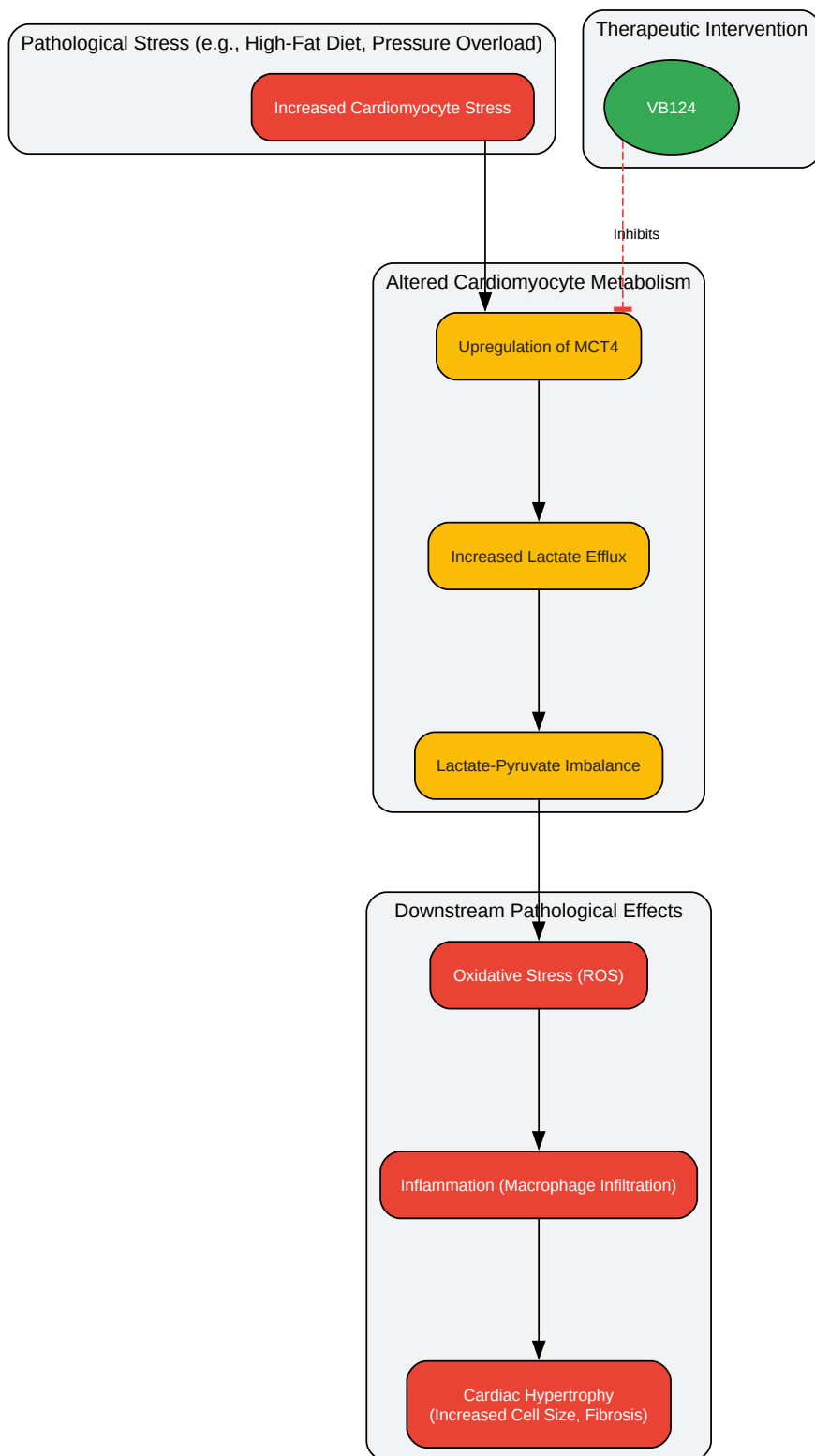
The following table summarizes the quantitative effects of **VB124** treatment on key parameters of cardiac hypertrophy in a diabetic cardiomyopathy mouse model (Leprdb).

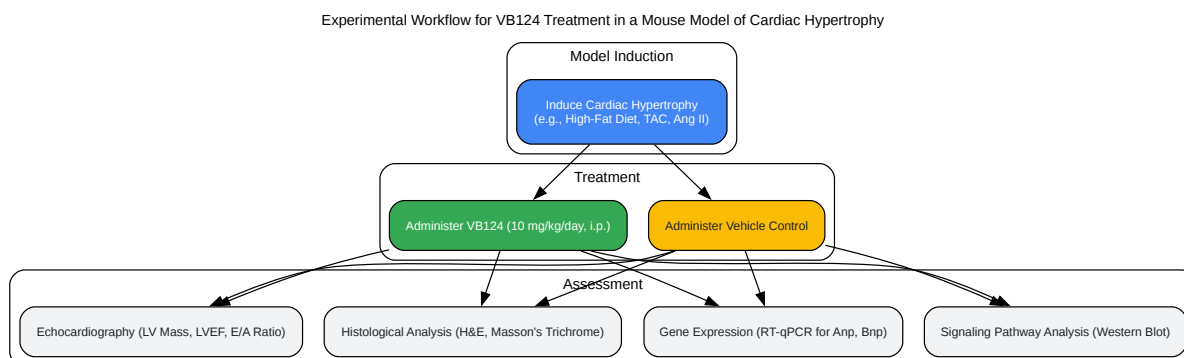
Parameter	Control (m Leprdb)	Diabetic (Leprdb) + Vehicle	Diabetic (Leprdb) + VB124 (10 mg/kg/day)	Outcome of VB124 Treatment
Echocardiography				
Left Ventricular Mass (LV Mass)	Lower	Increased	Significantly Reduced[1]	Ameliorates hypertrophy
E/A Ratio	Higher	Decreased	Increased[1]	Improves diastolic function
Left Ventricular Ejection Fraction (LVEF)	Higher	Decreased	Increased[1]	Improves systolic function
Gene Expression (RT-qPCR)				
Atrial Natriuretic Peptide (Anp) mRNA	Lower	Significantly Increased	Significantly Downregulated[1]	Reduces hypertrophy marker
Brain Natriuretic Peptide (Bnp) mRNA	Lower	Significantly Increased	Significantly Downregulated[1]	Reduces hypertrophy marker
Histology				
Myocardial Hypertrophy	Minimal	Substantial	Substantially Reduced[1]	Decreases cardiomyocyte size
Interstitial Fibrosis	Minimal	Substantial	Substantially Reduced[1]	Reduces cardiac fibrosis

Signaling Pathways

VB124's therapeutic effects on cardiac hypertrophy are primarily mediated through the inhibition of MCT4, which plays a crucial role in lactate transport and cellular metabolism. The diagrams below illustrate the proposed signaling pathway and the experimental workflow for investigating **VB124**'s effects.

VB124 Mechanism of Action in Cardiac Hypertrophy





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References

- 1. VB124 | MCT | 230186-18-0 | Invivochem [[invivochem.com](https://www.invivochem.com)]
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